

Barium iodate molecular weight and formula

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Compound of Interest

Compound Name: *Barium iodate*

Cat. No.: *B079991*

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An In-depth Technical Guide to **Barium iodate** for Researchers and Scientists

Introduction

Barium iodate, with the chemical formula $\text{Ba}(\text{IO}_3)_2$, is an inorganic compound that appears as a white, granular substance.^[1] It is of interest to researchers for its applications as an oxidizing agent and as a precursor in the synthesis of other iodine-containing compounds. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and thermal behavior of **barium iodate**.

Physicochemical Properties

Barium iodate is a stable compound under standard conditions.^[1] It exists in both anhydrous and monohydrate forms. The key quantitative data for both forms are summarized in the table below.

Property	Anhydrous Barium Iodate (Ba(IO ₃) ₂)	Barium Iodate Monohydrate (Ba(IO ₃) ₂ ·H ₂ O)
Molecular Formula	Ba(IO ₃) ₂	Ba(IO ₃) ₂ ·H ₂ O
Molecular Weight	487.13 g/mol [1][2][3]	505.15 g/mol [4][5]
Appearance	White, granular substance[1]	Lustrous, monoclinic crystals or a white crystalline powder[4]
Crystal Structure	Monoclinic[6][7]	Orthorhombic[8]
Density	4.998 g/cm ³ [6]	4.657 g/cm ³ (at 18°C)[6]
Melting Point	Decomposes at approximately 580 °C (1,076 °F; 853 K)[1]	Loses water of hydration at 130°C[4][6]
Solubility Product (K _{sp})	1.57 × 10 ⁻⁹ [1]	2.7 × 10 ⁻⁹ (at 25°C)[4]
Solubility in Water	Slightly soluble in cold water, more soluble in hot water[6]	Slightly soluble in cold water, somewhat soluble in hot water[4]

Experimental Protocols

Synthesis of Barium Iodate

Several methods can be employed for the synthesis of **barium iodate**. Below are detailed protocols for common laboratory preparations.

1. Reaction of Potassium Iodate with Barium Chloride:

This method relies on the precipitation of **barium iodate** from an aqueous solution.

- Reactants:
 - Potassium iodate (KIO₃)
 - Barium chloride (BaCl₂)

- Procedure:
 - Prepare separate aqueous solutions of potassium iodate and barium chloride.
 - Slowly add the potassium iodate solution to the barium chloride solution with constant stirring.
 - A white precipitate of **barium iodate** will form immediately.[\[9\]](#)
 - Continue stirring for a period to ensure complete precipitation.
 - Collect the precipitate by filtration.
 - Wash the precipitate with deionized water to remove any soluble impurities.
 - Dry the precipitate in an oven at a temperature below 130°C to obtain anhydrous **barium iodate** or air-dry to retain the monohydrate form.

2. Reaction of Iodic Acid with Barium Carbonate:

This method involves the reaction of an acid with a carbonate, producing the salt, water, and carbon dioxide.

- Reactants:
 - Iodic acid (HIO_3)
 - Barium carbonate (BaCO_3)
- Procedure:
 - Suspend barium carbonate in water.
 - Stoichiometrically add a solution of iodic acid to the barium carbonate suspension while stirring.
 - The reaction will proceed with the evolution of carbon dioxide gas.

- Continue the reaction until the effervescence ceases, indicating the complete consumption of barium carbonate.
- The resulting product can be isolated by filtration and drying.[4]

Crystal Growth of Barium Iodate Monohydrate

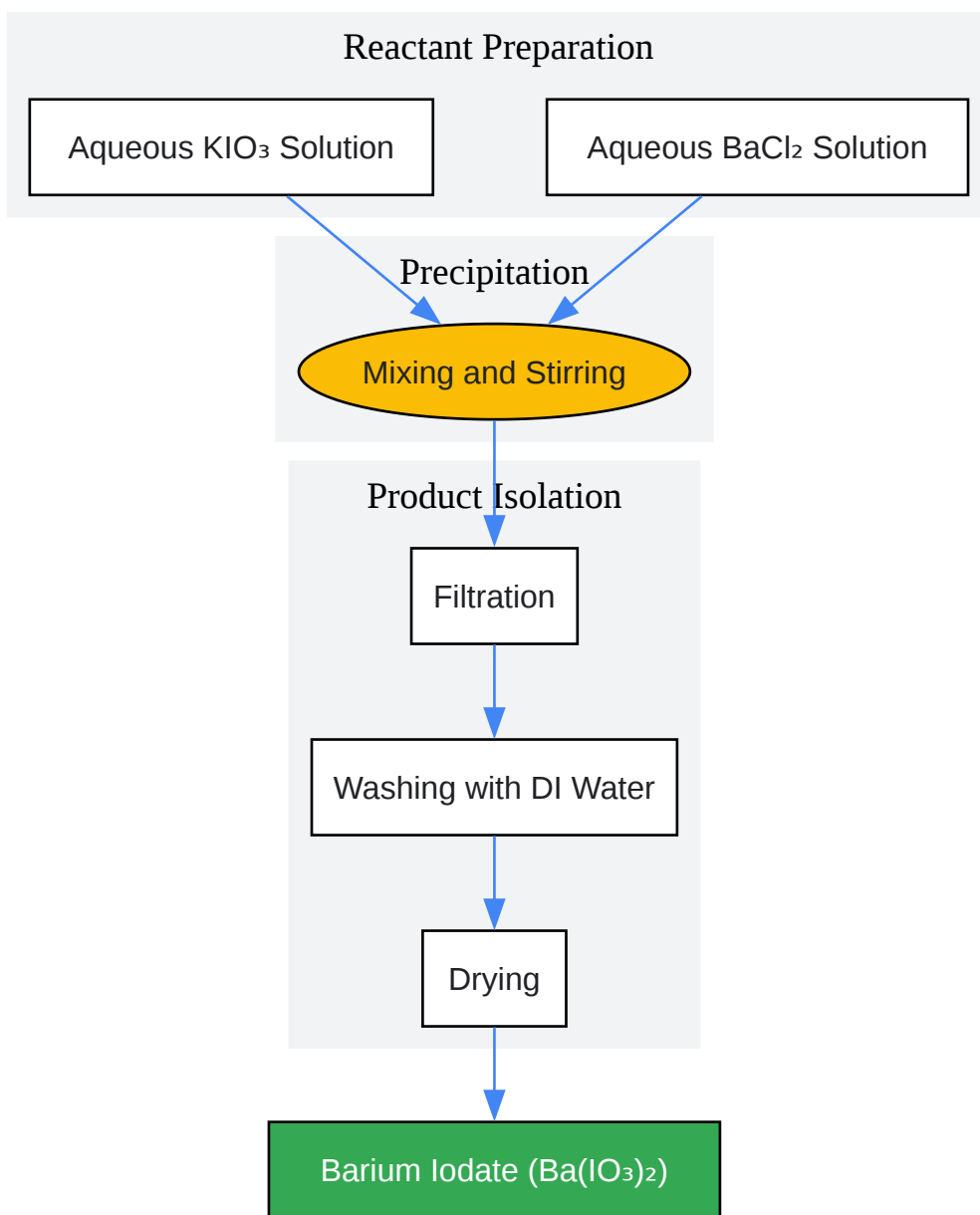
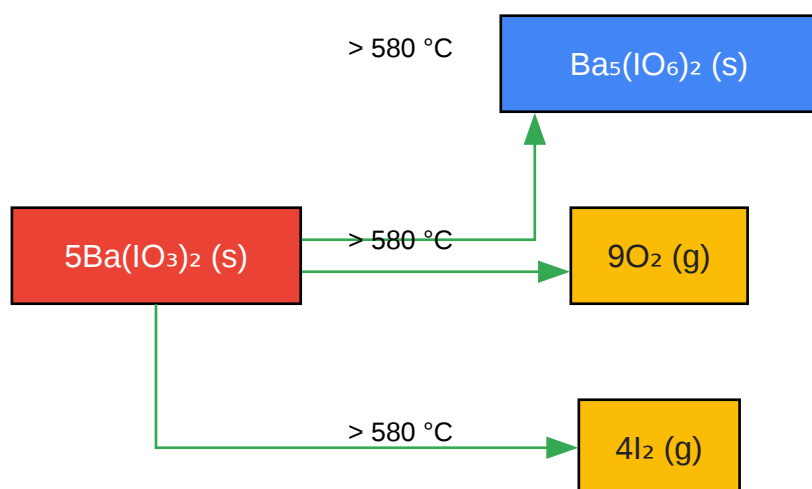
Single crystals of **barium iodate** monohydrate can be grown using a gel technique.

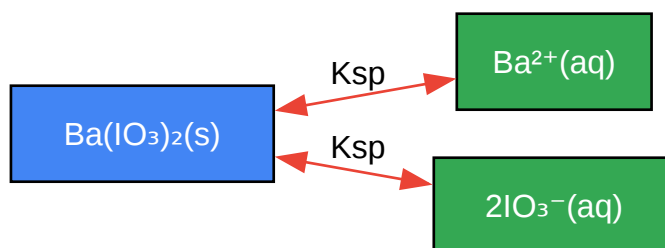
- Materials:
 - Sodium metasilicate solution
 - Acetic acid
 - Barium nitrate ($\text{Ba}(\text{NO}_3)_2$)
 - Sodium iodate (NaIO_3)
- Procedure:
 - Prepare a silica gel by acidifying a sodium metasilicate solution with acetic acid.
 - Incorporate one of the reactants, either barium nitrate or sodium iodate, into the gel.
 - Once the gel has set, add a solution of the other reactant on top of the gel.
 - Allow the system to stand undisturbed. The ions will diffuse into the gel, and where they meet at a critical concentration, crystals of **barium iodate** monohydrate will nucleate and grow over time.[8]

Chemical Reactions and Pathways

Thermal Decomposition

Barium iodate is stable up to approximately 580 °C.[1] Above this temperature, it undergoes decomposition in a process known as Rammelsberg's reaction.[1]





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